

# Application Notes and Protocols for Europium-Doped Strontium Selenide in White LEDs

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## Compound of Interest

Compound Name: *Strontium selenide*

Cat. No.: *B072170*

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This document provides detailed application notes and experimental protocols for the synthesis and utilization of europium-doped **strontium selenide** ( $\text{SrSe:Eu}^{2+}$ ) as a phosphor for white light-emitting diodes (WLEDs). The information is intended to guide researchers in the development of advanced solid-state lighting technologies.

## Introduction

Europium-doped **strontium selenide** ( $\text{SrSe:Eu}^{2+}$ ) is an inorganic phosphor material that exhibits strong luminescence and is a promising candidate for use in phosphor-converted white light-emitting diodes (pc-WLEDs). When excited by a blue LED chip,  $\text{SrSe:Eu}^{2+}$  can emit light in the yellow-to-red region of the visible spectrum. The combination of the blue light from the LED and the emitted light from the phosphor results in the generation of white light. The specific emission color can be tuned by controlling the doping concentration of europium and the composition of the host material. The development of efficient and stable phosphors like  $\text{SrSe:Eu}^{2+}$  is crucial for advancing energy-efficient solid-state lighting.

## Quantitative Data Presentation

The photoluminescent properties of  $\text{SrSe:Eu}^{2+}$  are critical for its performance in WLEDs. The following table summarizes key quantitative data for a representative  $\text{SrSe:Eu}^{2+}$  phosphor.

Property	Value	Notes
Excitation Wavelength	450 - 470 nm	Matches the emission of standard blue InGaN LED chips.
Emission Peak	~600 nm	Corresponds to a yellowish-orange emission. The peak can be tuned by co-doping or creating solid solutions with other alkaline earths.
Full Width at Half Maximum (FWHM)	50 - 60 nm	A relatively broad emission band contributes to a high color rendering index (CRI).
Quantum Yield (QY)	Up to 70%	Dependant on synthesis conditions and $\text{Eu}^{2+}$ concentration.
Thermal Quenching ( $T_{50}$ )	> 150 °C	The temperature at which the emission intensity drops to 50% of its initial value. Good thermal stability is crucial for high-power LEDs.
CIE 1931 Chromaticity Coordinates (x, y)	(0.54, 0.45)	For the phosphor emission. When combined with a blue LED, the resulting white light coordinates can be tuned.
Correlated Color Temperature (CCT) of WLED	3000 K - 6500 K	Dependant on the phosphor concentration and the blue-to-yellow light ratio.
Color Rendering Index (CRI) of WLED	> 80	Indicates good color reproduction, which is important for general lighting applications.

## Experimental Protocols

### Synthesis of SrSe:Eu<sup>2+</sup> Phosphor via Solid-State Reaction

This protocol describes a common method for synthesizing SrSe:Eu<sup>2+</sup> powder.

#### Materials:

- Strontium carbonate (SrCO<sub>3</sub>, 99.9%)
- Selenium (Se) powder (99.99%)
- Europium(III) oxide (Eu<sub>2</sub>O<sub>3</sub>, 99.99%)
- Activated carbon

#### Equipment:

- Alumina crucibles with lids
- Tube furnace with gas flow control
- Ball mill or agate mortar and pestle
- Glovebox with an inert atmosphere (e.g., Argon)

#### Protocol:

- **Precursor Stoichiometry:** Calculate the molar ratios of the reactants. For a target composition of Sr<sub>0.98</sub>Eu<sub>0.02</sub>Se, the molar ratio of SrCO<sub>3</sub> to Eu<sub>2</sub>O<sub>3</sub> will be 0.98 : 0.01. An excess of selenium powder (e.g., 5-10 mol%) is often used to compensate for its volatility at high temperatures.
- **Mixing:** Thoroughly mix the stoichiometric amounts of SrCO<sub>3</sub> and Eu<sub>2</sub>O<sub>3</sub> powders using a ball mill or an agate mortar and pestle for at least 30 minutes to ensure homogeneity.

- Loading: Transfer the mixed powder into an alumina crucible. Place the selenium powder in a separate, smaller alumina crucible and position it upstream in the tube furnace to allow selenium vapor to react with the strontium-europium precursor.
- Sintering:
  - Place the crucibles in the center of the tube furnace.
  - Purge the furnace tube with a reducing atmosphere, typically a mixture of nitrogen and hydrogen (e.g., 95% N<sub>2</sub> / 5% H<sub>2</sub>), for at least 30 minutes to remove any oxygen.
  - Heat the furnace to a temperature between 900 °C and 1100 °C at a ramping rate of 5 °C/min.
  - Hold the temperature for 2-4 hours to allow for the solid-state reaction to complete.
  - Cool the furnace naturally to room temperature under the reducing atmosphere.
- Post-Processing:
  - Once at room temperature, transfer the sintered product to a glovebox with an inert atmosphere to prevent oxidation.
  - Gently grind the product into a fine powder using an agate mortar and pestle.
  - Store the final SrSe:Eu<sup>2+</sup> phosphor powder in a sealed vial inside the glovebox.

## Fabrication of a Phosphor-Converted White LED (pc-WLED)

This protocol describes a common method for fabricating a pc-WLED using the synthesized SrSe:Eu<sup>2+</sup> phosphor.

Materials:

- SrSe:Eu<sup>2+</sup> phosphor powder
- Blue InGaN LED chip (emission peak ~460 nm)

- Silicone encapsulant (e.g., polydimethylsiloxane, PDMS) and curing agent
- LED lead frame/substrate

Equipment:

- Dispensing system
- Mixing equipment (e.g., planetary mixer)
- Oven for curing

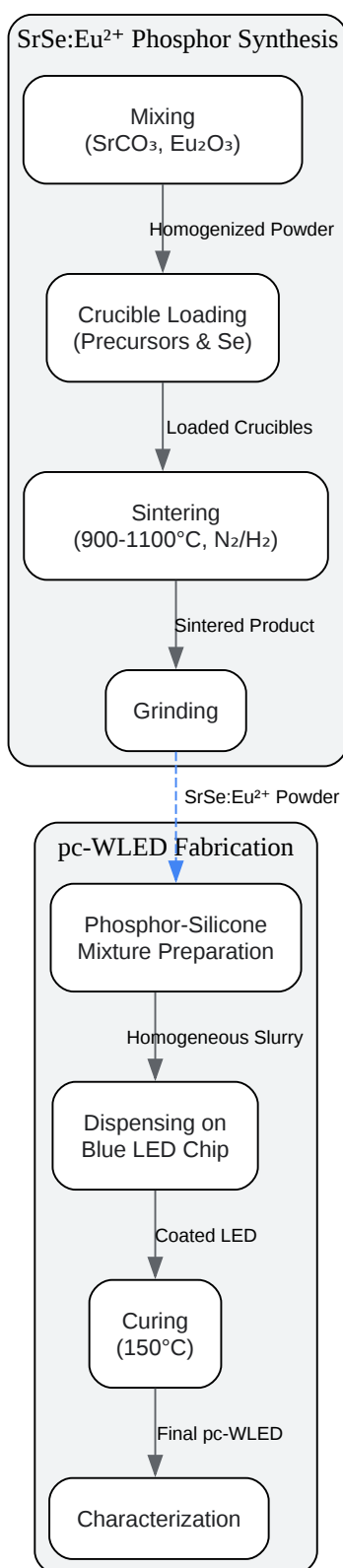
Protocol:

- Phosphor-Silicone Mixture Preparation:
  - In a clean container, weigh the desired amount of SrSe:Eu<sup>2+</sup> phosphor powder. The concentration of the phosphor in the silicone will determine the color temperature of the final WLED. A typical starting concentration is 10-20% by weight.
  - Add the silicone encapsulant and curing agent to the phosphor powder according to the manufacturer's instructions.
  - Thoroughly mix the components using a planetary mixer until a homogeneous phosphor-in-silicone slurry is obtained. Degas the mixture to remove any trapped air bubbles.
- Dispensing:
  - Mount the blue InGaN LED chip onto the lead frame.
  - Using a precision dispensing system, dispense a controlled amount of the phosphor-in-silicone slurry directly onto the surface of the blue LED chip.<sup>[1]</sup> The amount dispensed will affect the final color output.<sup>[1]</sup>
- Curing:
  - Place the fabricated LED assembly in an oven.

- Cure the silicone encapsulant according to the manufacturer's recommended temperature and time profile (e.g., 150 °C for 1 hour).
- Characterization:
  - After curing, the pc-WLED is ready for electrical and optical characterization, including measuring its electroluminescence spectrum, CIE chromaticity coordinates, CCT, and CRI.

## Visualizations

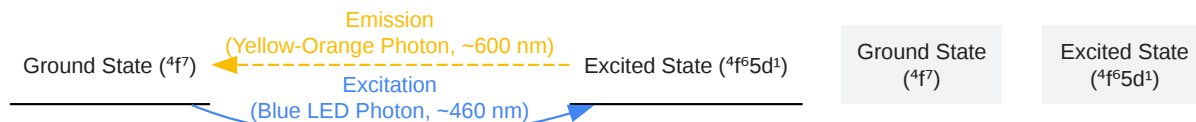
## Experimental Workflow



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Experimental workflow for SrSe:Eu<sup>2+</sup> synthesis and WLED fabrication.

## Energy Level Diagram and Luminescence Mechanism



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Energy level transitions in Eu<sup>2+</sup> for luminescence.

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## References

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